

Solubility of Sodium Triethylborohydride in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Sodium triethylborohydride

Cat. No.: B107655

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This technical guide provides a comprehensive overview of the solubility characteristics of **sodium triethylborohydride** (NaBEt_3H) in various organic solvents. Due to the pyrophoric and air-sensitive nature of this reagent, this document also outlines detailed experimental protocols for its safe handling and the determination of its solubility.

Core Concepts: Solubility and Safety

Sodium triethylborohydride is a powerful reducing agent widely used in organic synthesis. Its effectiveness is often dependent on its solubility in the reaction solvent. While it is known to be soluble in several aprotic organic solvents, precise quantitative data across a range of conditions is not extensively published. The compound is a colorless, pyrophoric solid, meaning it can ignite spontaneously on contact with air. It also reacts violently with protic solvents such as water and alcohols. Therefore, all manipulations must be carried out under an inert atmosphere (e.g., argon or nitrogen) using specialized equipment like a glovebox or a Schlenk line.

Data Presentation: Solubility of Sodium Triethylborohydride

Comprehensive quantitative solubility data for **sodium triethylborohydride** is not readily available in the public domain. However, its commercial availability as solutions provides a

baseline for its solubility in certain solvents. The following table summarizes the available qualitative and semi-quantitative solubility information.

| Solvent | Chemical Class | Qualitative Solubility | Semi-Quantitative Data (at approx. 25°C) | Citations |
|--------------------------|----------------------|------------------------|--|-----------|
| Tetrahydrofuran (THF) | Ether | Soluble | Commercially available as a 1.0 M solution | [1] |
| Toluene | Aromatic Hydrocarbon | Soluble | Commercially available as a 1.0 M solution | [2][3] |
| Ethers | Ether | Generally Soluble | No specific data found | [4] |
| Dimethylformamide (DMF) | Amide | Likely Soluble | No specific data found | [4] |
| Alcohols (e.g., Ethanol) | Alcohol | Reacts | Soluble but reacts with the solvent | [4] |
| Water | Protic | Reacts Violently | Not applicable | [5] |

Experimental Protocols

Given the hazardous nature of **sodium triethylborohydride**, determining its solubility requires rigorous adherence to safety protocols for handling air-sensitive and pyrophoric materials.[6][7][8][9]

General Safety Precautions:

- All manipulations must be performed in a certified and properly functioning glovebox or using Schlenk line techniques under an inert atmosphere (argon or nitrogen).[6][10]

- Personal Protective Equipment (PPE) is mandatory, including a flame-retardant lab coat, safety goggles, and appropriate gloves (e.g., nitrile gloves are commonly used, but specific compatibility should be verified).[6]
- A Class D fire extinguisher (for combustible metals) should be readily accessible.
- Work with a buddy and never perform these operations alone.

Protocol for Solubility Determination using the Gravimetric Method in a Glovebox:

This protocol outlines a method to determine the solubility of **sodium triethylborohydride** in a given anhydrous solvent at a specific temperature.

Materials and Equipment:

- **Sodium triethylborohydride** (solid)
- Anhydrous organic solvent of interest
- Small, sealable vials with screw caps
- Magnetic stir plate and stir bars
- Temperature-controlled bath or heating block inside the glovebox
- Syringes and filters (compatible with the solvent and air-sensitive techniques)
- Analytical balance (inside the glovebox)
- Pre-weighed collection vials

Procedure:

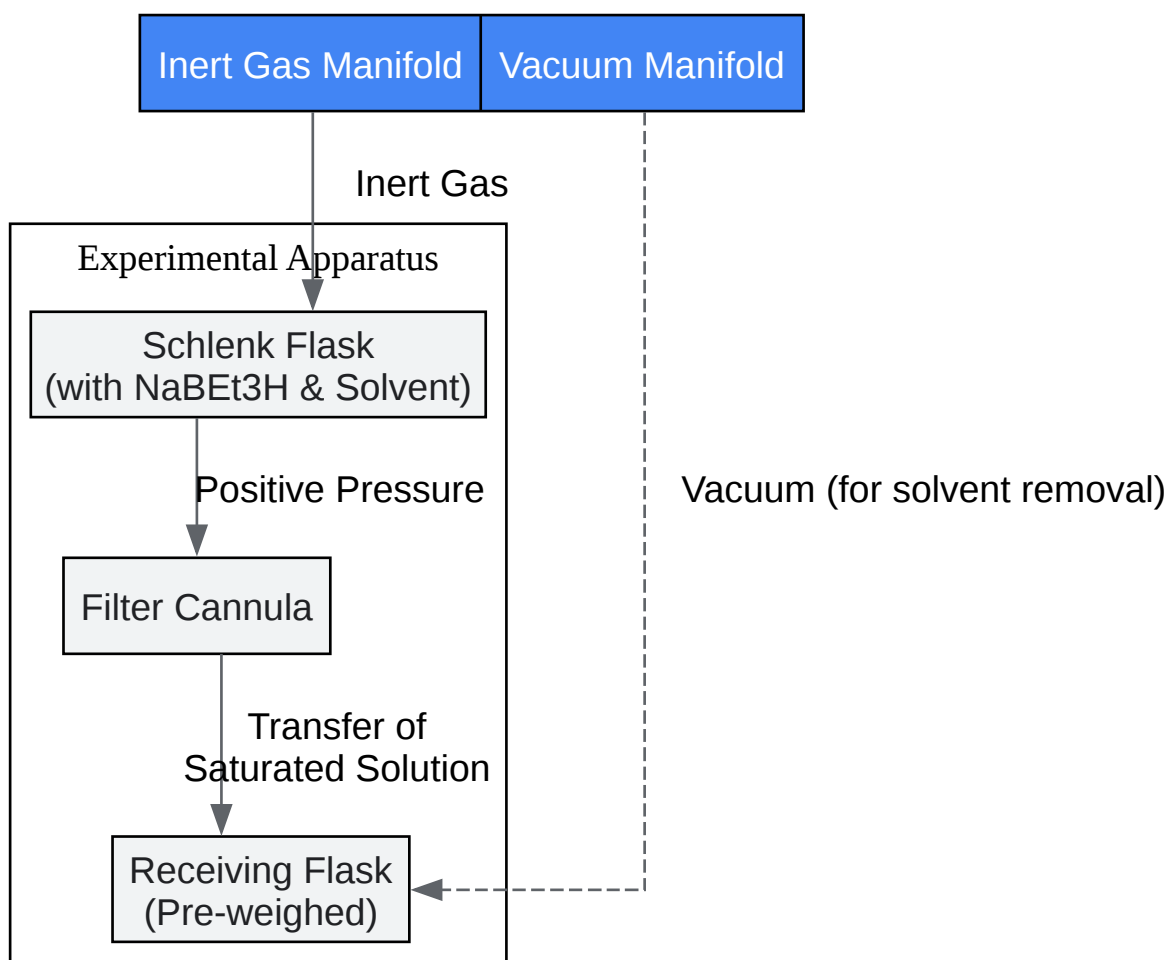
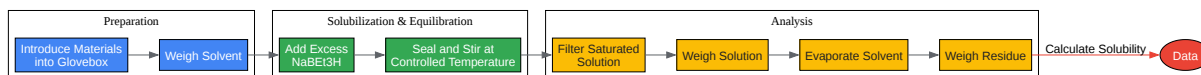
- Preparation:
 - Ensure the glovebox atmosphere is inert (low oxygen and water levels).

- Bring all necessary equipment and pre-dried solvents into the glovebox.
- Label a set of sealable vials for each solvent and temperature point to be tested.
- Sample Preparation:
 - In a vial, add a precisely weighed amount of the anhydrous solvent.
 - To this solvent, add an excess of solid **sodium triethylborohydride**. The presence of undissolved solid is crucial to ensure a saturated solution.
 - Add a small magnetic stir bar to the vial.
- Equilibration:
 - Seal the vial tightly and place it in a temperature-controlled bath or on a heating block set to the desired temperature.
 - Stir the mixture vigorously for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sampling:
 - After equilibration, stop stirring and allow the excess solid to settle.
 - Carefully draw a known volume of the clear supernatant liquid into a syringe fitted with a filter to remove any suspended solid particles.
- Gravimetric Analysis:
 - Dispense the filtered, saturated solution into a pre-weighed, labeled collection vial.
 - Seal the collection vial and weigh it to determine the mass of the solution.
 - Carefully evaporate the solvent from the collection vial under a gentle stream of inert gas or by placing it in a vacuum antechamber.
 - Once the solvent is completely removed, weigh the vial again to determine the mass of the dissolved **sodium triethylborohydride**.

- Calculation:
 - Calculate the solubility in grams of solute per 100 grams of solvent using the following formula: $\text{Solubility} = (\text{mass of dissolved solid} / (\text{mass of solution} - \text{mass of dissolved solid})) * 100$
- Repeat:
 - Repeat the procedure for each solvent and temperature point to be investigated.

Mandatory Visualizations

The following diagrams illustrate the key experimental workflows for handling and determining the solubility of **sodium triethylborohydride**.



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